

Acetylcholine Iodide (CAS 2260-50-6): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acetylcholine Iodide*

Cat. No.: *B1664341*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Acetylcholine Iodide** (CAS 2260-50-6), a crucial neurotransmitter and research compound. This document details its physicochemical properties, biological functions, and established experimental protocols, offering a valuable resource for those in neuroscience research and drug development.

Physicochemical Properties

Acetylcholine iodide is the iodide salt of acetylcholine, a quaternary ammonium cation. It is a white, crystalline powder that is sensitive to light and hygroscopic.

Property	Value	Reference
CAS Number	2260-50-6	[1]
Molecular Formula	C ₇ H ₁₆ INO ₂	[1]
Molecular Weight	273.11 g/mol	[1]
Melting Point	161-164 °C	[2]
Solubility	Soluble in water and DMSO. Insoluble in ethanol.	[3]
Synonyms	ACh iodide, (2-Acetoxyethyl)trimethylammonium iodide	[3]

Biological Role and Applications

Acetylcholine is a primary neurotransmitter in the central and peripheral nervous systems, playing a vital role in muscle contraction, memory, and autonomic nervous system function. **Acetylcholine iodide** serves as a stable and readily available source of acetylcholine for in vitro and in vivo studies.

Its primary applications in research include:

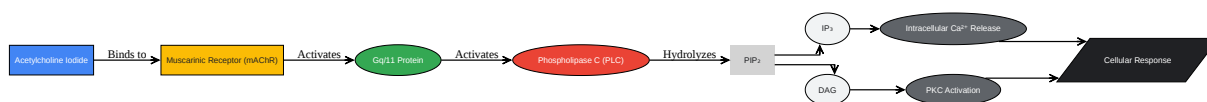
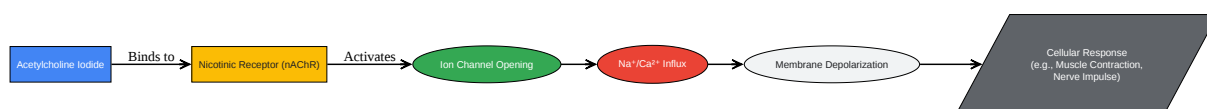
- **Muscarinic and Nicotinic Receptor Agonist:** Used to stimulate and characterize cholinergic receptors.
- **Substrate for Acetylcholinesterase (AChE):** A key reagent in assays to measure the activity of AChE, the enzyme that degrades acetylcholine.
- **Investigating Cholinergic Signaling:** Employed in studies of synaptic transmission, neuronal excitability, and the physiological effects of cholinergic system activation.

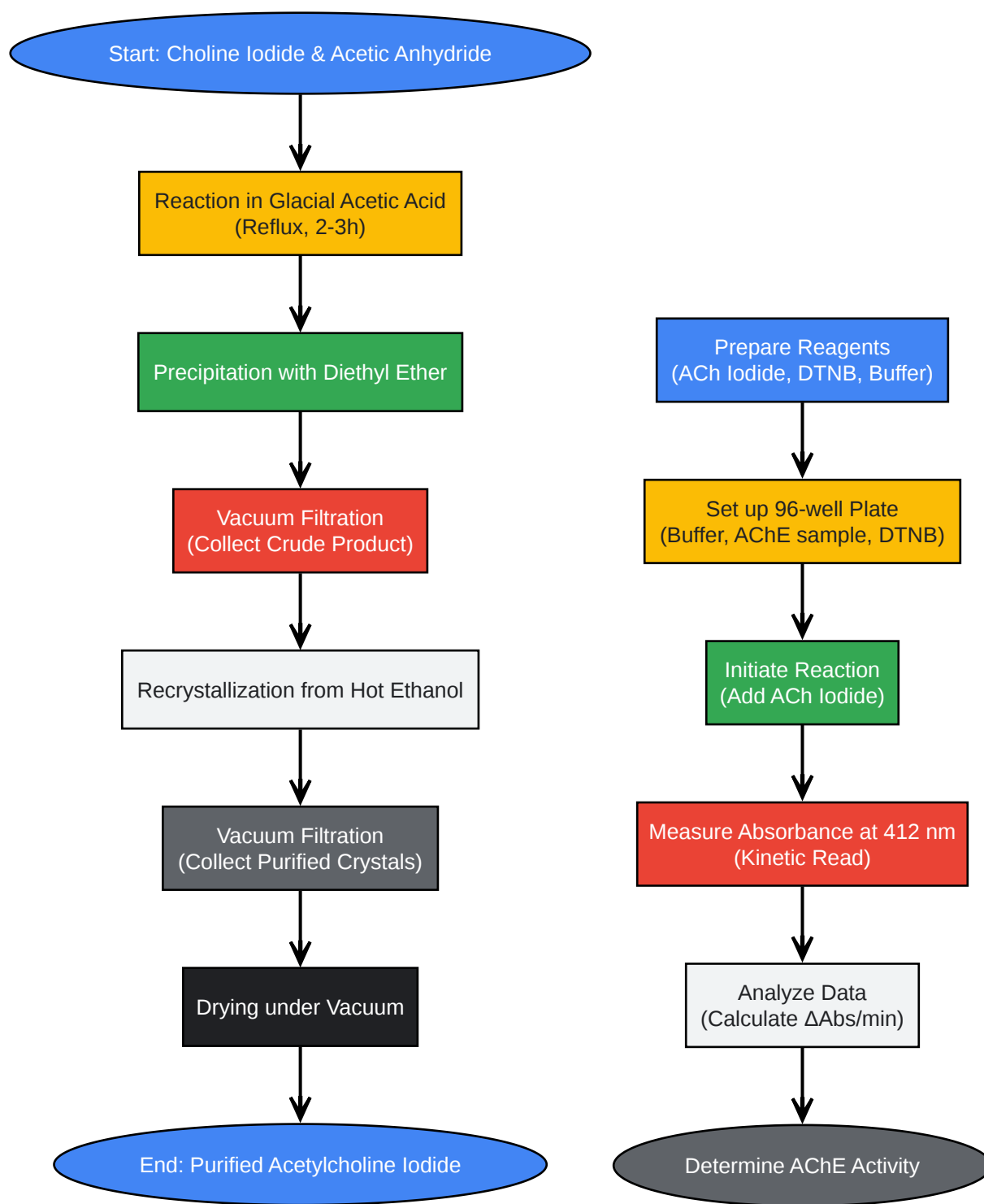
Cholinergic Signaling Pathways

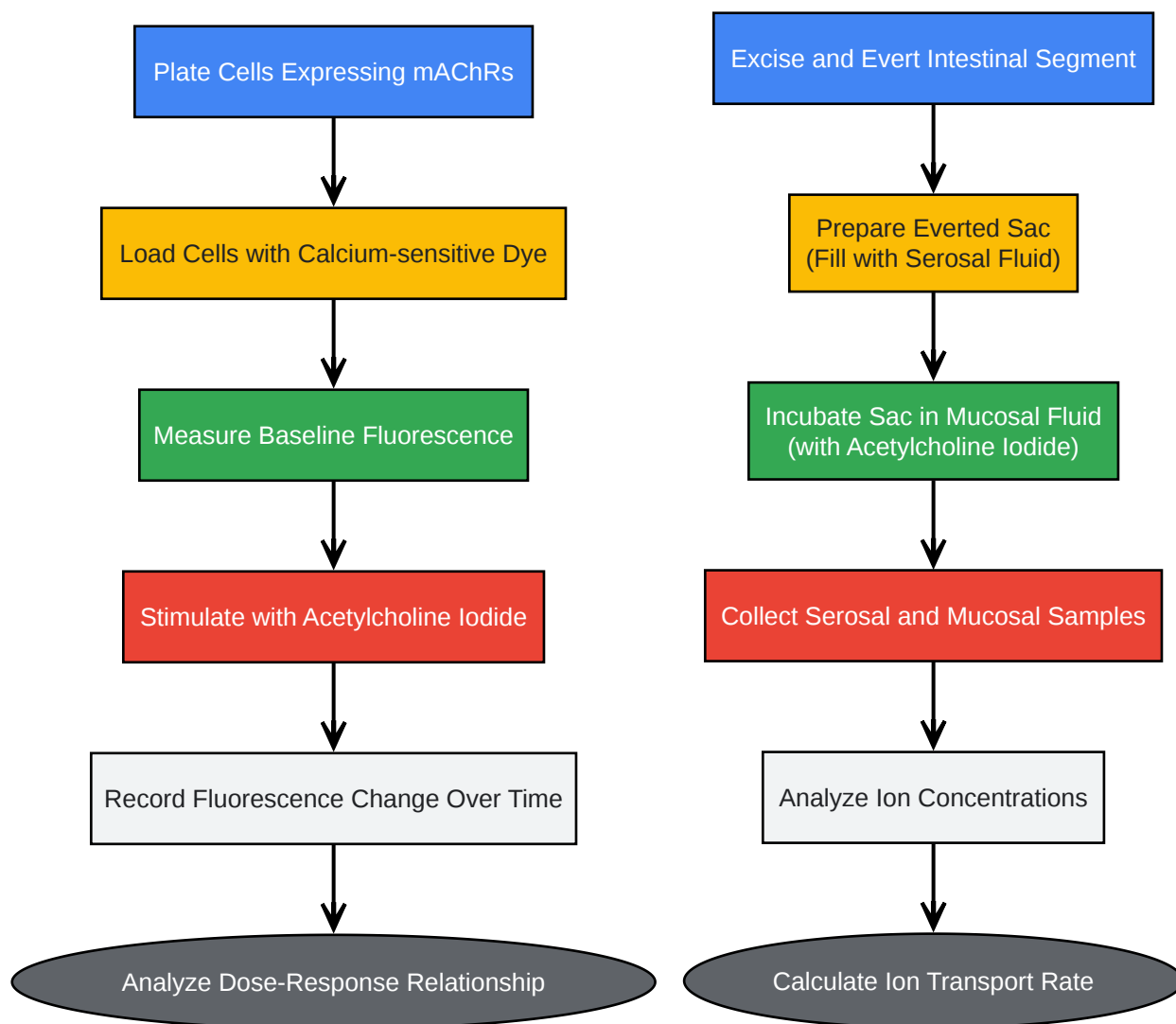
Acetylcholine exerts its effects by binding to two main types of receptors: nicotinic and muscarinic receptors.

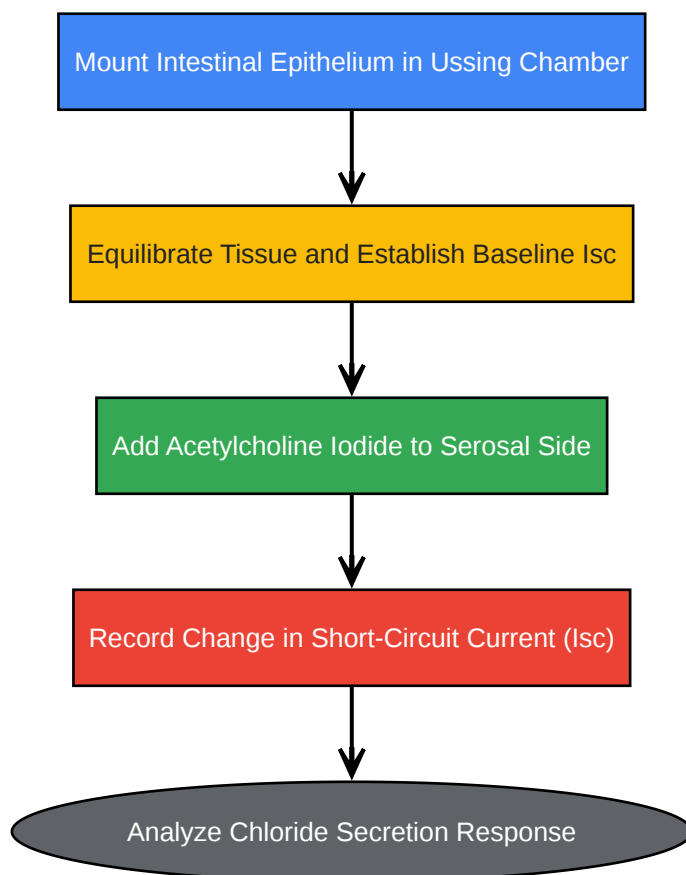
Nicotinic Acetylcholine Receptor (nAChR) Signaling

Nicotinic receptors are ligand-gated ion channels. Upon acetylcholine binding, they undergo a conformational change that opens the channel, allowing the influx of cations, primarily Na^+ and Ca^{2+} . This leads to depolarization of the cell membrane and the initiation of a nerve impulse or muscle contraction.









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References

- 1. Synthesis of Acetylcholine [repositori.udl.cat]
- 2. Synthesis of acetyl choline pdf | Sigma-Aldrich [sigmaaldrich.com]
- 3. An improved everted gut sac as a simple and accurate technique to measure paracellular transport across the small intestine - PubMed [pubmed.ncbi.nlm.nih.gov]
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